

Application Notes and Protocols for 1,1,1-Triiodoethane

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Compound of Interest

Compound Name: 1,1,1-Triiodoethane

Cat. No.: B14751598

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Disclaimer: There is no scientific evidence in peer-reviewed literature, patents, or any other credible source to suggest that **1,1,1-Triiodoethane** has any application as a doping agent or performance-enhancing substance. The following information is provided for research and informational purposes only and is based on the available chemical and physical data for this compound. The biological and toxicological properties of **1,1,1-Triiodoethane** have not been well-characterized.

Introduction

1,1,1-Triiodoethane is a halogenated organic compound with the chemical formula $C_2H_3I_3$.^[1] It is also known as methyl iodoform.^{[1][2]} Due to the presence of three iodine atoms attached to a single carbon atom, the compound is expected to be reactive and have limited stability. This document outlines the known chemical properties, potential synthesis, and general handling protocols for **1,1,1-Triiodoethane**.

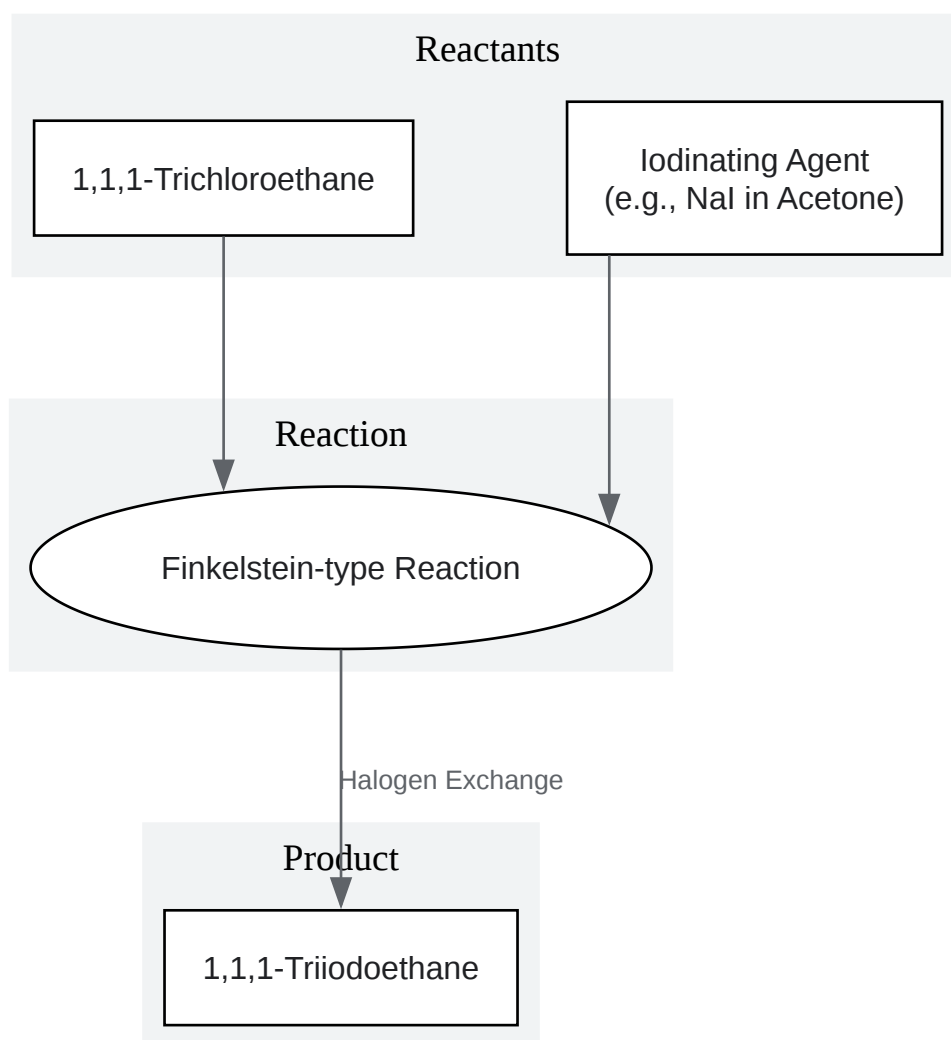
Chemical and Physical Properties

The known chemical and physical properties of **1,1,1-Triiodoethane** are summarized in the table below. It is important to note that some of these values are estimates.

Property	Value	Reference
Molecular Formula	C ₂ H ₃ I ₃	[1][2]
Molecular Weight	407.76 g/mol	[1]
CAS Number	594-21-8	[1][2]
Melting Point	93°C	[2]
Boiling Point (estimated)	220.66°C	[2]
Density (estimated)	3.2584 g/cm ³	[2]
Synonyms	Methyl iodoform, Ethane, 1,1,1-triiodo-	[1][2]

Synthesis and Chemical Logic

While specific, detailed experimental protocols for the synthesis of **1,1,1-Triiodoethane** are not readily available in the provided search results, a general synthesis route can be inferred from related chemical reactions. One potential precursor is 1,1,1-Trichloroethane.[1] The following diagram illustrates a hypothetical synthesis pathway.



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References

- 1. Page loading... [guidechem.com]
- 2. 1,1,1-triiodoethane [chemicalbook.com]

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